

# [Correct Compound Name] chemical structure and properties

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## An In-Depth Technical Guide to Imatinib Mesylate: From Chemical Structure to Clinical Application

### Abstract

Imatinib, marketed as Gleevec® or Glivec®, represents a paradigm shift in cancer therapy, heralding the era of targeted treatments. As a potent and specific small molecule inhibitor of a select number of tyrosine kinases, imatinib has fundamentally transformed the prognosis for patients with Chronic Myeloid Leukemia (CML) and Gastrointestinal Stromal Tumors (GIST).<sup>[1]</sup><sup>[2]</sup> This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the chemical structure, physicochemical properties, and intricate mechanism of action of imatinib. Furthermore, it explores its clinical pharmacology and provides detailed, field-proven protocols for its quantification in biological matrices and the assessment of its in vitro efficacy, grounding theoretical knowledge in practical, verifiable application.

## Chemical and Physicochemical Properties

The foundation of imatinib's therapeutic success lies in its unique chemical structure, which facilitates its specific interaction with target kinases. It is commercially available as the mesylate salt, which enhances its solubility and bioavailability.[\[3\]](#)

## Chemical Structure and Nomenclature

Imatinib is a 2-phenylaminopyrimidine derivative. The mesylate salt form is the active pharmaceutical ingredient.

- IUPAC Name: 4-[(4-methylpiperazin-1-yl)methyl]-N-[4-methyl-3-[(4-pyridin-3-yl)pyrimidin-2-yl)amino]phenyl]benzamide methanesulfonic acid[\[4\]](#)[\[5\]](#)
- CAS Number: 220127-57-1[\[4\]](#)
- Chemical Formula:  $C_{29}H_{31}N_7O \cdot CH_4O_3S$ [\[6\]](#)
- Molecular Weight: 589.7 g/mol [\[3\]](#)[\[6\]](#)

## Physicochemical Properties

The physicochemical characteristics of imatinib mesylate are critical for its formulation, absorption, and distribution. It is typically a white to off-white crystalline powder.

| Property          | Value                                                                                                   | Source(s) |
|-------------------|---------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | $C_{29}H_{31}N_7O \cdot CH_4O_3S$                                                                       | [6]       |
| Molecular Weight  | 589.7 g/mol                                                                                             | [3][6]    |
| Solubility        | Soluble in aqueous buffers (pH $\leq 5.5$ ); slightly soluble to insoluble in neutral/alkaline buffers. | [3][6]    |
| Bioavailability   | ~98% (oral)                                                                                             | [7][8]    |
| Protein Binding   | ~95% (primarily to albumin and $\alpha$ 1-acid glycoprotein)                                            | [8]       |
| Formulation       | Beta crystalline form of the mesylate salt                                                              | [1]       |

## Mechanism of Action: Targeted Tyrosine Kinase Inhibition

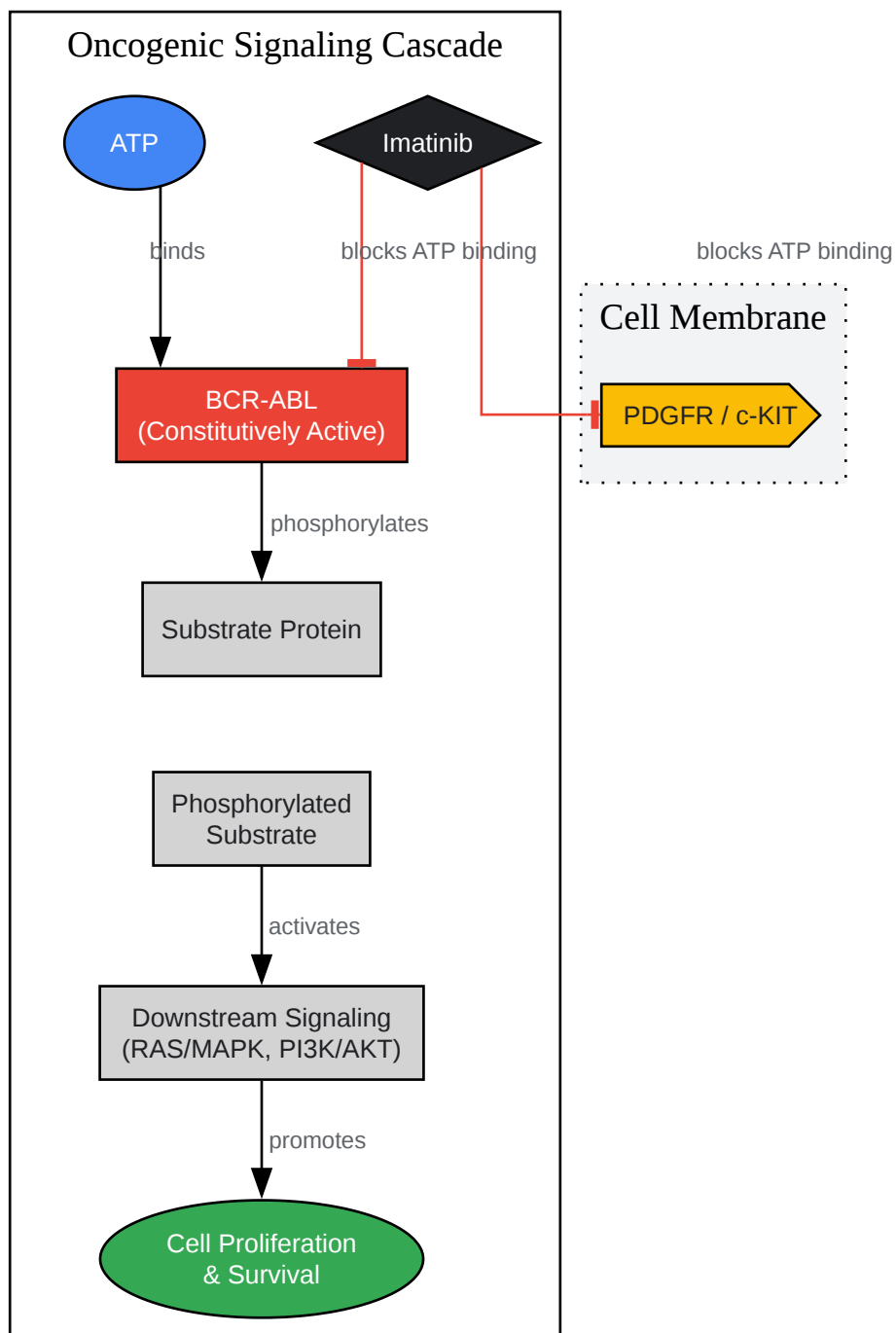
Imatinib's efficacy stems from its ability to selectively inhibit the activity of specific tyrosine kinases that are critical drivers of certain cancers.[7] Unlike traditional chemotherapy, which indiscriminately targets rapidly dividing cells, imatinib acts on molecular abnormalities unique to cancer cells.

The core mechanism involves the competitive inhibition at the ATP-binding site of the target kinase.[9][10] By occupying this site, imatinib prevents the phosphorylation of substrate proteins, thereby blocking the downstream signaling cascades that promote cell proliferation and survival, ultimately inducing apoptosis in the malignant cells.[11][12]

## Key Molecular Targets

- **BCR-ABL:** In CML, the Philadelphia chromosome translocation results in the fusion gene BCR-ABL, which encodes a constitutively active tyrosine kinase.[12] This aberrant kinase is the primary pathogenic driver in CML, and imatinib's inhibition of BCR-ABL is the cornerstone of its therapeutic effect.[1][12]

- c-KIT: In the majority of GISTs, activating mutations in the c-KIT proto-oncogene lead to ligand-independent, constitutive activation of its tyrosine kinase.[13] Imatinib potently inhibits this activity, leading to tumor regression.[11]
- PDGF-R: Imatinib also inhibits the platelet-derived growth factor receptor (PDGF-R), another tyrosine kinase implicated in various malignancies.[1][9]



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*Imatinib blocks ATP binding to oncogenic tyrosine kinases.*

## Clinical Pharmacology and Pharmacokinetics

A thorough understanding of imatinib's ADME (Absorption, Distribution, Metabolism, and Excretion) profile is essential for optimizing therapeutic strategies and managing potential drug interactions.

Imatinib exhibits favorable pharmacokinetic properties, including high oral bioavailability and a half-life that allows for once-daily dosing.<sup>[14]</sup> It is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 being the major contributor.<sup>[8][14]</sup> This metabolic pathway is significant, as co-administration of drugs that inhibit or induce CYP3A4 can alter imatinib plasma concentrations.<sup>[14]</sup> The primary active metabolite, an N-desmethyl derivative known as CGP74588, possesses a potency similar to the parent compound.<sup>[12][14]</sup>

| Parameter                  | Value                                      | Source(s) |
|----------------------------|--------------------------------------------|-----------|
| Time to Peak Plasma (Tmax) | 2-4 hours                                  | [8]       |
| Bioavailability            | 98%                                        | [7][8]    |
| Metabolism                 | Hepatic, primarily via CYP3A4              | [8][14]   |
| Active Metabolite          | CGP74588 (N-desmethyl derivative)          | [12][14]  |
| Elimination Half-Life      | ~18 hours (Imatinib), ~40 hours (CGP74588) | [1][7]    |
| Excretion                  | Feces (~68%), Urine (~13%)                 | [7][8]    |

## Key Experimental Methodologies

The following protocols are foundational for preclinical and clinical research involving imatinib, providing standardized methods for its quantification and the evaluation of its biological activity.

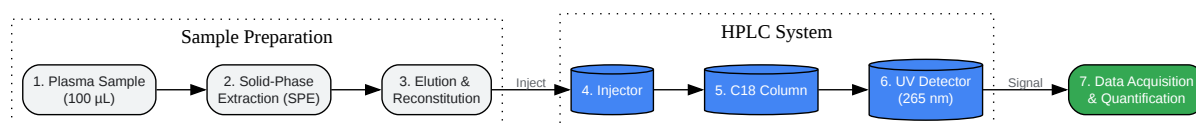
## Protocol: Quantification of Imatinib in Plasma via HPLC-UV

Expertise & Experience: Therapeutic Drug Monitoring (TDM) is crucial as plasma concentrations of imatinib can correlate with clinical response.<sup>[15]</sup> While LC-MS/MS is the gold standard for sensitivity, a well-validated HPLC-UV method is robust, cost-effective, and widely accessible for routine pharmacokinetic studies.<sup>[15][16]</sup> The choice of a C18 column provides excellent hydrophobic retention for imatinib, while the acidic mobile phase (pH 3.5) ensures the analyte is in its ionized, more soluble form, leading to sharp, symmetrical peaks. UV detection at 265 nm is selected as it corresponds to a high absorbance wavelength for the molecule, ensuring good sensitivity.<sup>[15]</sup>

### Methodology:

- Sample Preparation:
  - To 100  $\mu$ L of human plasma, add an internal standard (e.g., dasatinib) to correct for extraction variability.<sup>[15]</sup>
  - Perform a solid-phase extraction (SPE) using an Oasis HLB cartridge to clean the sample and concentrate the analyte.<sup>[15]</sup>
  - Wash the cartridge to remove interfering substances and elute imatinib with an appropriate organic solvent (e.g., methanol).
  - Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase.
- Chromatographic Conditions:
  - Column: CAPCELL PAK C18 MG II (250 mm x 4.6 mm) or equivalent.<sup>[15]</sup>
  - Mobile Phase: A mixture of 0.5%  $\text{KH}_2\text{PO}_4$  (pH 3.5), acetonitrile, and methanol (55:25:20, v/v/v).<sup>[15]</sup>
  - Flow Rate: 0.5 mL/min.<sup>[15]</sup>

- Detection: UV absorbance at 265 nm.[15]
- Injection Volume: 20  $\mu$ L.
- Quantification:
  - Generate a calibration curve using standards of known imatinib concentrations (e.g., 10 to 5000 ng/mL).[15]
  - Calculate the peak area ratio of imatinib to the internal standard.
  - Determine the concentration of imatinib in the unknown samples by interpolating from the linear regression of the calibration curve.



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*Workflow for quantifying Imatinib via HPLC-UV.*

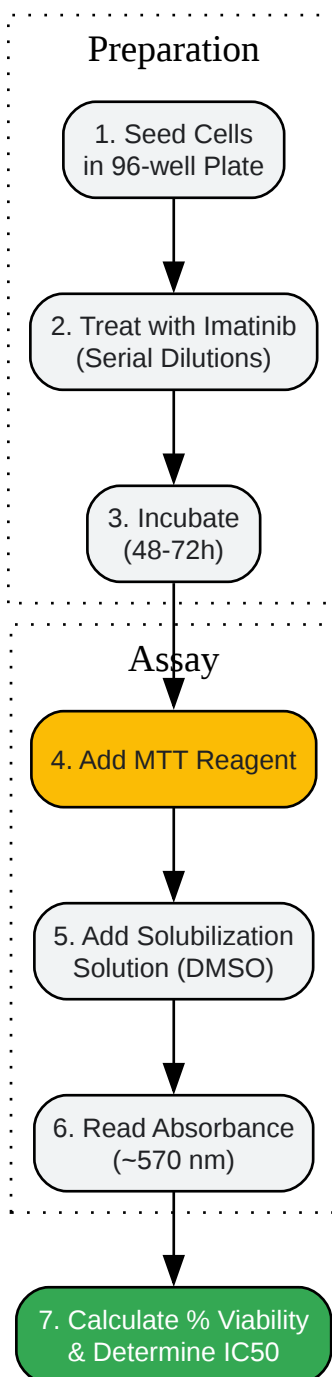
## Protocol: Determination of IC<sub>50</sub> using the MTT Cell Viability Assay

**Expertise & Experience:** The MTT assay is a cornerstone of in vitro pharmacology for determining a drug's cytotoxic or cytostatic potency (IC<sub>50</sub> value).[17][18] Its principle relies on the activity of mitochondrial dehydrogenases in viable cells, which reduce the yellow tetrazolium salt (MTT) to a purple formazan product.[19] This colorimetric change is directly proportional to the number of metabolically active, and therefore viable, cells. This protocol is self-validating as it includes untreated controls (100% viability) and blank controls (background absorbance), allowing for accurate normalization. K562 cells, a CML cell line positive for BCR-ABL, are an ideal model system for assessing imatinib's specific activity.[19]

**Methodology:**

- Cell Culture and Seeding:
  - Culture K562 cells in a complete medium (e.g., RPMI-1640 with 10% FBS) under standard conditions (37°C, 5% CO<sub>2</sub>).
  - Harvest cells in the logarithmic growth phase and perform a cell count to ensure viability is >95%.
  - Seed the cells into a 96-well flat-bottom plate at a density of 5,000-10,000 cells per well in 100 µL of medium. Incubate for 24 hours to allow cells to attach and resume growth.
- Drug Treatment:
  - Prepare a stock solution of imatinib mesylate in DMSO and then perform serial dilutions in the cell culture medium to create a range of working concentrations (e.g., 0.01 µM to 10 µM).
  - Remove the medium from the wells and add 100 µL of the medium containing the various imatinib concentrations. Include vehicle control (DMSO) and no-cell (blank) wells.
  - Incubate the plate for a defined period, typically 48 or 72 hours.[\[18\]](#)
- MTT Assay and Data Acquisition:
  - Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C.[\[19\]](#)
  - Observe the formation of purple formazan crystals.
  - Add 100 µL of solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 N HCl) to each well to dissolve the crystals.[\[19\]](#)
  - Gently pipette to ensure complete dissolution and read the absorbance on a microplate reader at ~570 nm.
- Data Analysis:
  - Subtract the average absorbance of the blank wells from all other readings.

- Calculate the percentage of cell viability for each concentration relative to the vehicle control wells:  $(\text{Absorbance\_Treated} / \text{Absorbance\_Control}) * 100$ .
- Plot the percent viability against the logarithm of the imatinib concentration and fit the data using a non-linear regression model (variable slope) to determine the IC<sub>50</sub> value.[17]



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*Workflow for the MTT cell viability assay.*

## Conclusion

Imatinib mesylate stands as a landmark achievement in rational drug design, demonstrating that a deep understanding of the molecular drivers of cancer can lead to highly effective and well-tolerated therapies. Its success in treating CML and GIST has provided a powerful proof-of-concept for targeted therapy, inspiring the development of numerous other kinase inhibitors. Continued research into its mechanisms, potential new indications, and strategies to overcome resistance will ensure that the full therapeutic potential of imatinib and its successors continues to be realized.

## References

- Pharmacology of Imatinib (Gleevec); Overview, Pharmacokinetics, Mechanism of action, Uses, Effects. (2024, November 30). YouTube.
- What is the role of Imatinib (Gleevec) in the treatment of chronic myeloid leukemia (CML) and gastrointestinal stromal tumors (GISTs)? (2025, June 8). Dr.Oracle.
- Larson, R. A., Druker, B. J., Guilhot, F., O'Brien, S. G., Riviere, G. J., Krahnke, T., Gathmann, I., & Wang, Y. (2008). Imatinib pharmacokinetics and its correlation with response and safety in chronic-phase chronic myeloid leukemia: a subanalysis of the IRIS study. *Blood*, 111(8), 4022–4028. [[Link](#)]
- Peng, B., Hayes, M., Resta, D., Racine-Poon, A., & Druker, B. J. (2005). Clinical pharmacokinetics of imatinib. *Clinical Pharmacokinetics*, 44(9), 879–894. [[Link](#)]
- Tanaka, C., Yin, O. Q., Sethuraman, V., Smith, T., & Wang, Y. (2008). Quantitative Determination of Imatinib in Human Plasma with High-Performance Liquid Chromatography and Ultraviolet Detection. *Journal of Chromatographic Science*, 46(1), 24-28. [[Link](#)]
- Rezende, V. M., Rivellis, A., Novaes, M. M. Y., Chamone, D. A. F., & Bendit, I. (2013). Quantification of imatinib in human serum: validation of a high-performance liquid chromatography-mass spectrometry method for therapeutic drug monitoring and pharmacokinetic assays. *International Journal of Clinical Pharmacy*, 35(5), 844–851. [[Link](#)]
- Patel, J., Prajapati, A., & Patel, C. (2012). Development and validation of analytical methods for estimation of imatinib mesylate in bulk and solid dosage forms by UV spectr. *International*

Journal of Pharmaceutical Sciences and Research, 3(8), 2623-2627. [[Link](#)]

- Bakshi, V., & Rao, V. U. (2017). new analytical method development and validation for imatinib mesylate by rp-hplc method. International Journal of Pharmacy and Pharmaceutical Sciences, 9(1), 241. [[Link](#)]
- Gou-li, P. I. E. S. (2006). Clinical Pharmacokinetics of Imatinib Mesylate. In Vivo, 20(5), 639-644. [[Link](#)]
- Al-Hadiya, B. H. (2012). Quantitative determination of imatinib stability under various stress conditions. Journal of Young Pharmacists, 4(3), 166–171. [[Link](#)]
- Bhullar, S., Goyal, N., & Gupta, S. (2020). Chemical structure of Imatinib mesylate. ResearchGate. [[Link](#)]
- Structure of Imatinib Mesylate. (n.d.). ResearchGate. [[Link](#)]
- Delbaldo, C. (2007). [Pharmacokinetic-pharmacodynamics relationships of imatinib (Glivec)]. Therapie, 62(2), 87–90. [[Link](#)]
- Imatinib Pathway, Pharmacokinetics/Pharmacodynamics. (n.d.). ClinPGx. [[Link](#)]
- Quek, R., & George, S. (2009). Imatinib treatment for gastrointestinal stromal tumour (GIST). Expert Opinion on Pharmacotherapy, 10(5), 859–870. [[Link](#)]
- Imatinib. (n.d.). Wikipedia. [[Link](#)]
- Imatinib Mesylate. (n.d.). PubChem. [[Link](#)]
- Imatinib Mesylate Drug Information. (n.d.). PharmaCompass.com. [[Link](#)]
- Titmarsh, G. J., & Ward, S. E. (2012). The safety profile of imatinib in CML and GIST: long-term considerations. Expert Opinion on Drug Safety, 11(4), 589–600. [[Link](#)]
- Mechanism of action of imatinib. (n.d.). ResearchGate. [[Link](#)]
- Cell Viability Assay. (n.d.). ResearchGate. [[Link](#)]

- Nishiguchi, T., et al. (2019). Evaluation of IC50 levels immediately after treatment with anticancer reagents using a real-time cell monitoring device. *Oncology Letters*, 18(4), 3845–3853. [[Link](#)]

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## Sources

- 1. Imatinib - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. The safety profile of imatinib in CML and GIST: long-term considerations - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. researchgate.net [[researchgate.net](https://researchgate.net)]
- 4. Imatinib Mesylate | C30H35N7O4S | CID 123596 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. Imatinib Mesylate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [[pharmacompass.com](https://pharmacompass.com)]
- 6. researchgate.net [[researchgate.net](https://researchgate.net)]
- 7. youtube.com [[youtube.com](https://youtube.com)]
- 8. Clinical pharmacokinetics of imatinib - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. iv.iijournals.org [[iv.iijournals.org](https://iv.iijournals.org)]
- 10. researchgate.net [[researchgate.net](https://researchgate.net)]
- 11. droracle.ai [[droracle.ai](https://droracle.ai)]
- 12. ClinPGx [[clinpgx.org](https://clinpgx.org)]
- 13. Imatinib treatment for gastrointestinal stromal tumour (GIST) - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 14. ashpublications.org [[ashpublications.org](https://ashpublications.org)]
- 15. academic.oup.com [[academic.oup.com](https://academic.oup.com)]
- 16. Quantification of imatinib in human serum: validation of a high-performance liquid chromatography-mass spectrometry method for therapeutic drug monitoring and pharmacokinetic assays - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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